

The Strategic Role of Benzyl N-(5-iodopentyl)carbamate in Modern Drug Discovery

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Compound of Interest

Compound Name: Benzyl N-(5-iodopentyl)carbamate

Cat. No.: B1311885

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

In the rapidly evolving landscape of drug discovery, the rational design of molecules with precise pharmacological functions is paramount. Among the diverse chemical entities employed, carbamate derivatives have emerged as versatile building blocks and linkers, particularly in the synthesis of complex therapeutic agents. This technical guide focuses on **Benzyl N-(5-iodopentyl)carbamate**, a bifunctional molecule increasingly recognized for its utility as a linker in the development of Proteolysis Targeting Chimeras (PROTACs) and other targeted therapies. This document will provide a comprehensive overview of its chemical properties, synthesis, and, most importantly, its application in drug discovery, complete with detailed experimental protocols and data presented for clarity and practical use by researchers in the field.

Physicochemical Properties and Synthesis

Benzyl N-(5-iodopentyl)carbamate (CAS No: 194225-78-0) is a key intermediate possessing a carbamate functional group protected by a benzyl group and a terminal alkyl iodide. This unique structure allows for its strategic incorporation into larger molecules. The benzyl carbamate moiety provides a stable, yet readily cleavable, protecting group for the amine, while the iodo-functionalized pentyl chain serves as a flexible linker, ideal for connecting two distinct molecular entities. The terminal iodide is an excellent leaving group, facilitating nucleophilic substitution reactions, which are central to the assembly of many complex drug molecules.

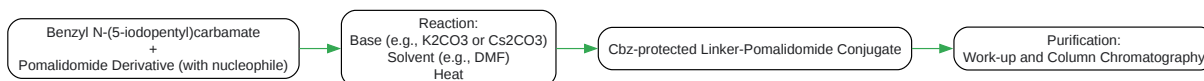
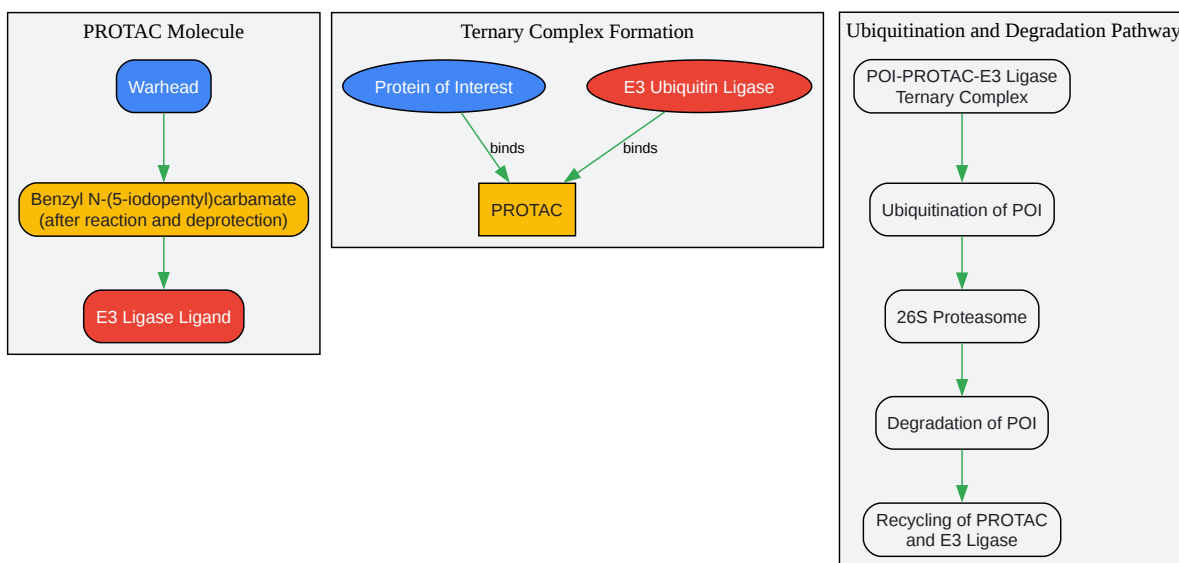
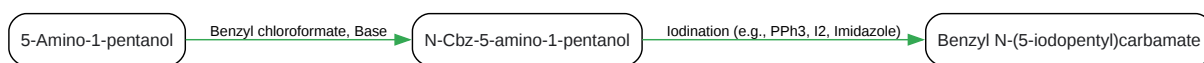
Physicochemical Data

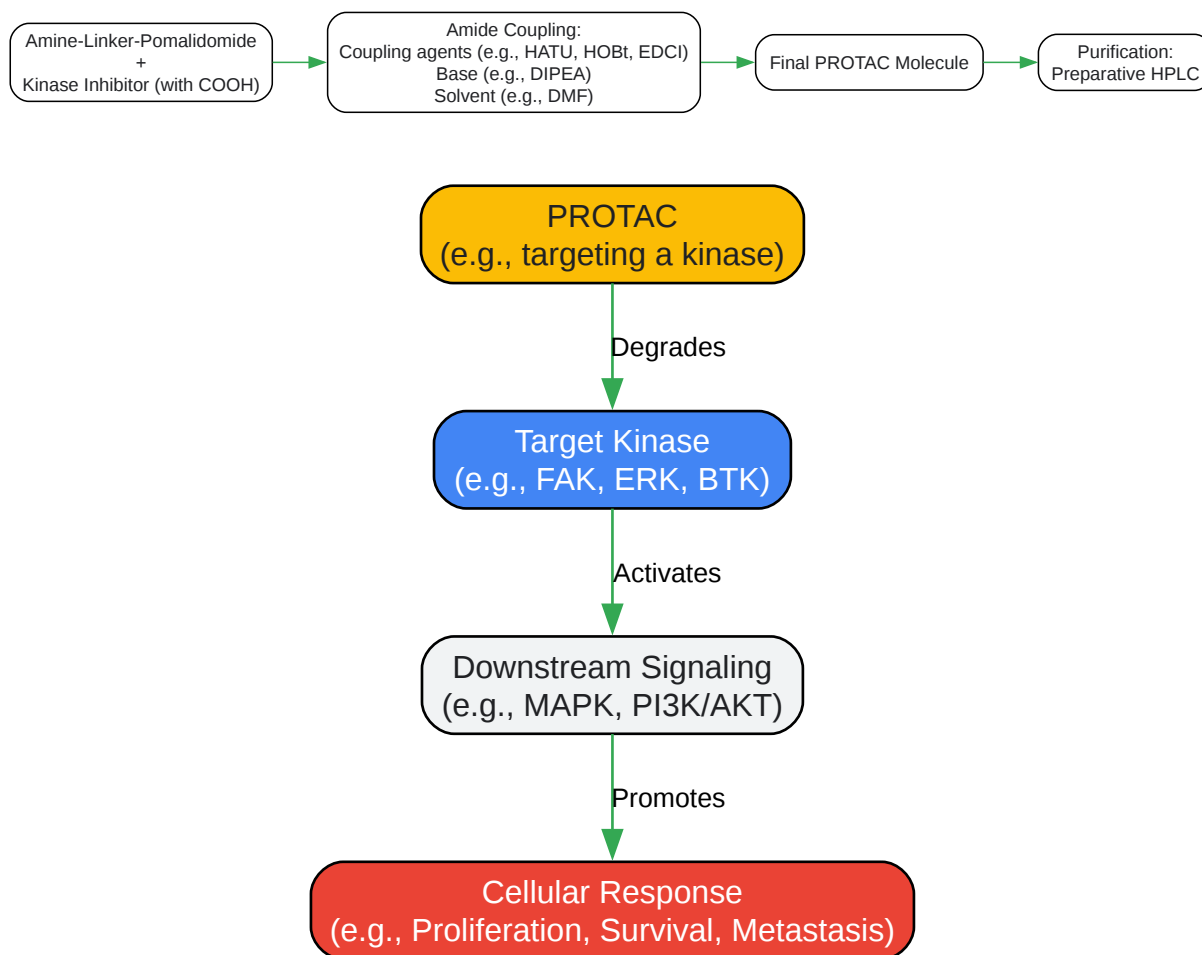
Property	Value	Reference
Molecular Formula	C13H18INO2	
Molecular Weight	347.19 g/mol	
Appearance	Off-white to light beige powder or flakes	[1]
Melting Point	87-89 °C	[1]
Solubility	Insoluble in water, soluble in organic solvents such as benzene.	[1]

Note: Some physical properties like density are not readily available in the searched literature.

Synthesis of Benzyl N-(5-iodopentyl)carbamate

While commercially available from various suppliers, the synthesis of **Benzyl N-(5-iodopentyl)carbamate** can be achieved through a multi-step process starting from 5-amino-1-pentanol. A general synthetic approach is outlined below:





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References

- 1. Benzyl carbamate | 621-84-1 [chemicalbook.com]
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